

# Essential Safety and Operational Guide for 3-Aminoadamantan-1-ol

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## Compound of Interest

Compound Name: 3-aminoadamantan-1-ol

Cat. No.: B132026

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This document provides immediate, essential safety, handling, and disposal information for **3-aminoadamantan-1-ol** (CAS No. 702-82-9). Adherence to these guidelines is critical for ensuring laboratory safety and proper management of this chemical compound.

## Hazard Identification and Classification

**3-Aminoadamantan-1-ol** is classified with the following hazards:

- Harmful if swallowed[1][2]
- Causes skin irritation[1][2][3][4]
- Causes serious eye irritation[1][2][3][4]
- May cause respiratory irritation[2][3][4]

Signal Word: Warning[1][3]

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **3-aminoadamantan-1-ol**.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields	EN 166 (EU) or NIOSH (US) approved[1][3][4]
Skin Protection	Chemical-resistant gloves (inspect before use), impervious clothing	EU Directive 89/686/EEC, EN 374[1][3][4]
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator with appropriate cartridges if exposure limits are exceeded, irritation is experienced, or dust is formed. A dust mask (type N95, US) is a minimum for nuisance exposures.	NIOSH (US) or EN 143 (EU)[4]

## Operational Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Procedure	Guideline
Engineering Controls	Handle in a well-ventilated area. Use a laboratory fume hood or other local exhaust ventilation to control airborne dust.[1][3][4][5]
Safe Handling Practices	Avoid contact with skin and eyes.[3][4][5] Avoid formation and inhalation of dust.[3][4][5] Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly after handling and before breaks.[1][3][4]
Storage Conditions	Store in a cool, dry, and well-ventilated place.[1][3][4][5] Keep the container tightly closed.[1][3][4][5] The compound is hygroscopic and should be stored under an inert gas.[4]

## Emergency Procedures

Immediate and appropriate first aid is essential in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

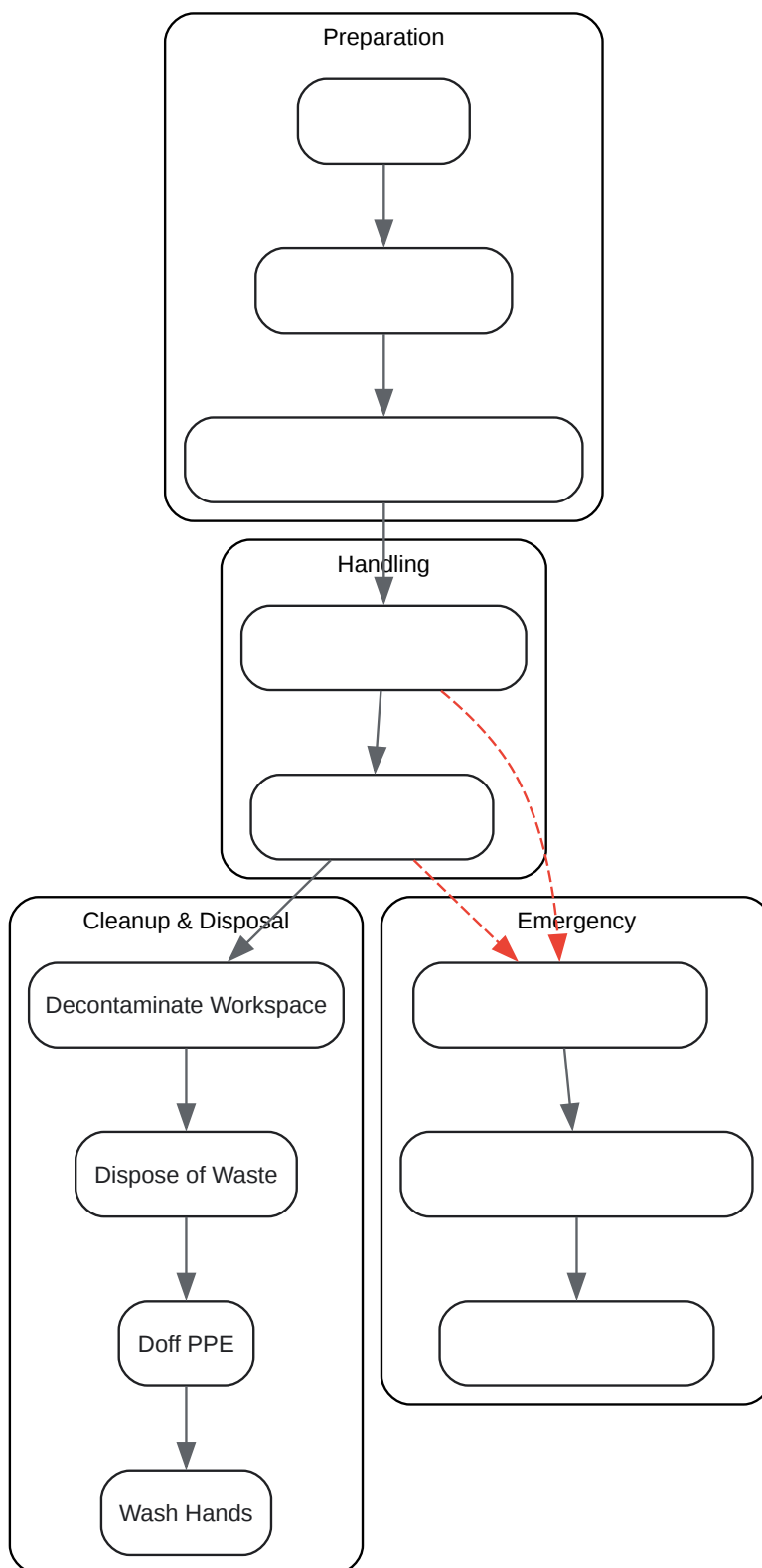
## Spill and Disposal Plan

A clear plan for accidental spills and proper disposal is mandatory.

Action	Procedure
Accidental Release	Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid dust formation. Sweep or shovel the spilled material into a suitable, closed container for disposal. Do not let the product enter drains. <a href="#">[3]</a> <a href="#">[4]</a>
Disposal	Dispose of contents and container in accordance with all applicable local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> Contaminated packaging should be disposed of as the unused product. <a href="#">[4]</a> <a href="#">[5]</a>

## Visual Workflow for Handling 3-Aminoadamantan-1-ol

The following diagram outlines the standard operating procedure for safely handling **3-aminoadamantan-1-ol**.



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Caption: Workflow for Safe Handling of **3-Aminoadamantan-1-ol**.

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